N-Nitroso Tizanidine: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name:	*N-Nitroso Tizanidine*
Cat. No.:	*B16090419*

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Abstract

N-Nitroso Tizanidine is a nitrosamine impurity associated with the active pharmaceutical ingredient (API) Tizanidine. As a member of the cohort of concern, N-nitrosamines are potent genotoxic carcinogens, necessitating stringent control and specialized handling procedures to ensure personnel safety and product quality. This technical guide provides a comprehensive overview of the safety, handling, toxicological data, and analytical considerations for **N-Nitroso Tizanidine**. It is intended to serve as a critical resource for professionals in research, development, and quality control environments.

Chemical and Physical Properties

N-Nitroso Tizanidine is the N-nitroso derivative of the secondary amine present in the Tizanidine molecule.[1] Its formation can occur through various chemical processes, including the reaction between nitrites and the secondary amine moiety of Tizanidine under specific conditions.[1]

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Property	Data	Reference
Chemical Name	N-(5-chlorobenzo[c][2][3][4]thiadiazol-4-yl)-N-(4,5-dihydro-1H-imidazol-2-yl)nitrous amide	[1][2]
Molecular Formula	$C_9H_7ClN_6OS$	[1][2]
Molecular Weight	282.71 g/mol	[1][2]
CAS Number	Not Assigned	[1][2]
Appearance	Assumed to be a solid, specific characteristics not widely published.	
Storage Temperature	Refrigerator (2-8°C) for long-term storage is recommended by suppliers.	

Toxicological Profile and Regulatory Limits

As a nitrosamine drug substance-related impurity (NDSRI), **N-Nitroso Tizanidine** is considered a potential human carcinogen.[5] Direct toxicological studies on **N-Nitroso Tizanidine** are not publicly available. Therefore, its risk is assessed based on the established framework for nitrosamines.

Mechanism of Genotoxicity

N-nitrosamines are not directly genotoxic. They require metabolic activation, primarily by Cytochrome P450 (CYP) enzymes in the liver, to exert their carcinogenic effects. The general mechanism is as follows:

- α-Hydroxylation: CYP enzymes catalyze the hydroxylation of the carbon atom alpha to the nitroso group.
- Formation of Unstable Intermediates: This hydroxylation leads to the formation of unstable α-hydroxynitrosamines.

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- Generation of Electrophiles: These intermediates spontaneously decompose to form highly reactive electrophilic diazonium ions.
- DNA Adduct Formation: The diazonium ions can then alkylate DNA bases (e.g., guanine), forming DNA adducts. These adducts can lead to mispairing during DNA replication, resulting in mutations and potentially initiating carcinogenesis.



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Caption: Generalized metabolic activation and genotoxicity pathway for N-nitrosamines.

Acceptable Intake (AI) Limit

Regulatory agencies like the U.S. FDA and EMA have established the Carcinogenic Potency Categorization Approach (CPCA) to assign an Acceptable Intake (AI) limit to NDSRIs that lack carcinogenicity data.[3][6][7] The AI represents a level of exposure with a negligible cancer risk (typically 1 in 100,000) over a lifetime.[8]

The CPCA assigns a potency score based on the presence of activating and deactivating structural features, which primarily relate to the number of α-hydrogens available for metabolic activation.[7][9]

Carcinogenic Potency Categorization for **N-Nitroso Tizanidine**:

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Structural Feature Analysis	Potency Score	Reference
α-Hydrogen Count	[7][9]	
Side 1 (dihydro-imidazolyl ring): 2 α-hydrogens		
Side 2 (benzothiadiazolyl ring): 0 α-hydrogens		
α-Hydrogen Pattern (n,n)	0,2	[7]
Deactivating Feature: N-nitroso in a 5-membered ring	-1	[7]
Total Potency Score	3	[10]
Resulting CPCA Category	3	[7][10]
Recommended Acceptable Intake (AI) Limit	400 ng/day	[11]

Note: This calculation is based on the published FDA/EMA framework.[7][11] The final AI limit should always be confirmed with the latest regulatory guidance.

Safety and Handling Procedures

Given its classification as a suspected human carcinogen, **N-Nitroso Tizanidine** must be handled with extreme caution in a controlled laboratory setting.[5]

Hazard Identification

Hazard Class	Statement
Acute Toxicity	Data not available, but should be handled as a highly toxic substance.
Carcinogenicity	Suspected human carcinogen.
Mutagenicity	Suspected of causing genetic defects.

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Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **N-Nitroso Tizanidine**.

PPE Item	Specification
Respiratory Protection	Self-contained breathing apparatus (SCBA) or a respirator with an appropriate cartridge.
Eye Protection	Tightly fitting safety goggles with side-shields.
Hand Protection	Chemical-resistant gloves (e.g., nitrile), inspected prior to use.
Body Protection	Impervious lab coat, full sleeves apron, and protective clothing.

Engineering Controls

Control Measure	Specification
Ventilation	All handling must be performed in a certified laboratory fume hood or other appropriate local exhaust ventilation.
Containment	Use of a glovebox for handling larger quantities or performing high-energy procedures is recommended.
Designated Area	A specific area of the lab should be designated for handling N-Nitroso Tizanidine.

First Aid Measures

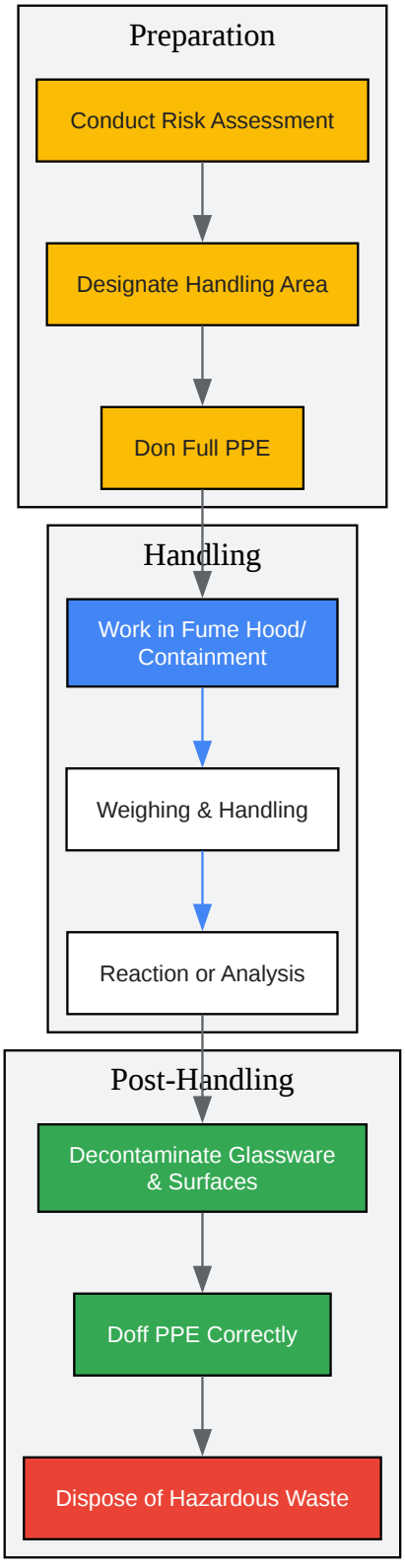
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Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If breathing is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Seek medical attention.
Eye Contact	Rinse with pure water for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Disposal

- Storage: Keep container tightly closed in a dry, well-ventilated, and designated place. Store in a refrigerator (2-8°C).
- Spill Management: In case of a spill, wear full PPE, including a self-contained breathing apparatus. Avoid dust formation. Provide adequate ventilation. The spill should be carefully cleaned up and the area decontaminated.
- Disposal: **N-Nitroso Tizanidine** and any contaminated materials must be disposed of as hazardous waste. This should be done through a licensed hazardous material disposal company, following all federal and local regulations.

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Caption: General workflow for the safe handling of **N-Nitroso Tizanidine**.

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Experimental Protocols

The following sections detail generalized but comprehensive protocols relevant to the synthesis, analysis, and genotoxicity testing of **N-Nitroso Tizanidine**. These should be adapted and validated for specific laboratory conditions.

Representative Synthesis Protocol

This protocol is based on the general nitrosation of secondary amines, particularly those within a heterocyclic structure like imidazole.

Objective: To synthesize **N-Nitroso Tizanidine** from Tizanidine.

Materials:

- Tizanidine HCl
- Sodium Nitrite ($NaNO_2$)
- Concentrated Hydrochloric Acid (HCl)
- Deionized Water
- Diethyl Ether or Dichloromethane (DCM) for extraction
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, ice bath, separatory funnel, rotary evaporator.

Procedure:

- Dissolution & Acidification: In a round-bottom flask cooled in an ice bath (0-5 °C), dissolve Tizanidine HCl (1.0 eq) in deionized water. Slowly add concentrated HCl (e.g., 2.0 eq) to ensure the secondary amine is protonated and the medium is strongly acidic.
- Nitrosation: Prepare a solution of sodium nitrite (1.1 - 1.5 eq) in cold deionized water. Add this solution dropwise to the acidic Tizanidine solution over 30-60 minutes, maintaining the temperature strictly between 0-5 °C to prevent decomposition of nitrous acid.

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- Reaction Monitoring: Stir the reaction mixture at 0-5 °C for 1-3 hours. Monitor the reaction progress by TLC or LC-MS.
- Work-up & Extraction: Once the reaction is complete, carefully neutralize the mixture with a base (e.g., sodium bicarbonate solution) to a neutral pH. Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., DCM or diethyl ether) three times.
- Drying & Concentration: Combine the organic layers, dry over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product should be purified, typically by column chromatography on silica gel, using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to yield pure **N-Nitroso Tizanidine**.

Analytical Method: LC-MS/MS for Quantification

This protocol outlines a general Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the trace-level quantification of nitrosamine impurities.

Objective: To detect and quantify **N-Nitroso Tizanidine** in a drug substance or product matrix.

Instrumentation & Reagents:

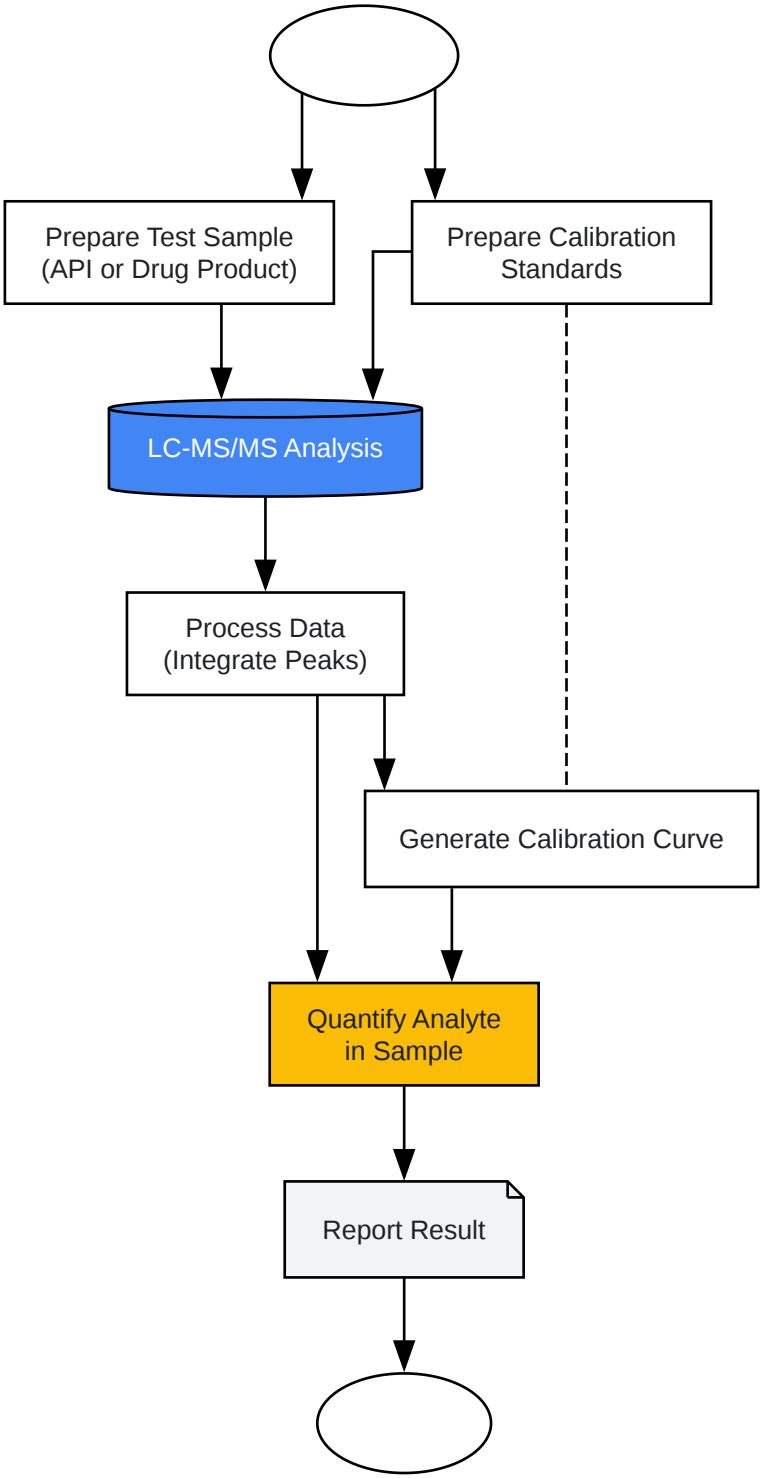
- UHPLC system coupled to a triple quadrupole mass spectrometer (MS/MS).
- Analytical column: A C18 or Phenyl-Hexyl column suitable for polar compounds.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol or Acetonitrile.
- **N-Nitroso Tizanidine** reference standard.
- Appropriate diluent (e.g., Methanol or Water/Methanol mixture).

Procedure:

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- Standard Preparation: Prepare a stock solution of the **N-Nitroso Tizanidine** reference standard in the diluent. Perform serial dilutions to create a calibration curve covering the expected concentration range (e.g., from below the Limit of Quantitation (LOQ) to above the AI limit).
- Sample Preparation:
  - Drug Substance: Accurately weigh a known amount of the Tizanidine drug substance, dissolve it in the diluent to a specific concentration (e.g., 10 mg/mL), and filter through a 0.22 µm syringe filter.
  - Drug Product: Weigh and grind tablets. Extract a portion of the powder equivalent to a known amount of API with the diluent. The extraction may require vortexing and centrifugation. Filter the supernatant before analysis.
- LC-MS/MS Conditions:
  - Flow Rate: 0.3 - 0.5 mL/min.
  - Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, followed by a re-equilibration step.
  - Ionization Source: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI), positive mode.
  - MRM Transitions: Optimize at least two Multiple Reaction Monitoring (MRM) transitions for **N-Nitroso Tizanidine** (one for quantification, one for confirmation) by infusing the reference standard. The precursor ion will be $[M+H]^+$ (m/z 283.7).
- Data Analysis: Quantify the amount of **N-Nitroso Tizanidine** in the sample by comparing its peak area to the calibration curve generated from the reference standards.

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